

Commercial Suppliers of Benzoylecgonine-d8 Certified Reference Material: A Technical Guide

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Compound of Interest

Compound Name: *Benzoylecgonine-d8*

Cat. No.: *B1383829*

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For researchers, scientists, and drug development professionals engaged in forensic analysis, clinical toxicology, and urine drug testing, the selection of a high-quality certified reference material (CRM) is paramount for ensuring the accuracy and reliability of analytical results. This technical guide provides an in-depth overview of commercially available **Benzoylecgonine-d8** CRMs, which serve as essential internal standards for the quantitative analysis of benzoylecgonine, the primary metabolite of cocaine, by mass spectrometry-based methods.

Overview of Commercial Suppliers

Several reputable suppliers offer **Benzoylecgonine-d8** as a CRM, adhering to stringent quality control standards such as ISO 17034 and ISO/IEC 17025. These standards ensure the material's certified concentration, stability, and traceability. The primary suppliers identified are Cerilliant (a brand of MilliporeSigma), Lipomed (a subsidiary of LGC Standards), and Cayman Chemical. These CRMs are typically supplied as solutions in methanol or acetonitrile, or as a powder.

Data Presentation: Comparison of Benzoylecgonine-d8 CRMs

The following table summarizes the quantitative data for **Benzoylecgonine-d8** CRMs available from leading commercial suppliers. Researchers should note that specific details such as isotopic purity and certified concentration uncertainty are provided in the Certificate of Analysis (CoA) that accompanies each product.

Supplier	Product Name	Catalog Number	Concentration	Solvent	Format
Cerilliant	Benzoylecgonine-D8	B-013	100 µg/mL	Methanol	1 mL Ampule
Benzoylecgonine-D8	B-014	1.0 mg/mL	Methanol	1 mL Ampule	
Lipomed	Benzoylecgonine-D8	COC-1800-FB-0.1	0.1 mg/mL	Methanol	Calibrated Solution
Benzoylecgonine-D8	COC-1800-FB-1.0	1.0 mg/mL	Methanol	Calibrated Solution	
Benzoylecgonine-D8	COC-1800-FB	-	Powder	10 mg, 50 mg, 100 mg	
LGC Standards	Benzoylecgonine-D8	LGCAMP134 5.82-01	1.0 mg/mL	Methanol	Single Solution
Cayman Chemical	Benzoylecgonine-d3 (CRM)*	20860	100 µg/mL	Methanol	Solution

*Note: Cayman Chemical prominently offers the d3 variant as a CRM. While d8 is also available, the d3 CRM information is more readily accessible on their website. Researchers should verify the availability of the d8 CRM directly.

Experimental Protocols: A Practical Application

Certified reference materials of **Benzoylecgonine-d8** are primarily used as internal standards in quantitative analytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-mass spectrometry (GC-MS). The following is a detailed methodology for the LC-MS/MS analysis of benzoylecgonine in urine, adapted from an Agilent application note, which demonstrates the practical use of a deuterated internal standard.

Objective: To quantify the concentration of benzoylecgonine in urine samples using LC-MS/MS with **Benzoylecgonine-d8** as an internal standard.

Materials:

- Internal Standard (IS): **Benzoylecgonine-d8** CRM solution.
- Sample Pre-treatment: 2% Formic acid in water.
- Solid Phase Extraction (SPE): Agilent Bond Elut Plexa PCX cartridges (30 mg, 3 mL).
- SPE Conditioning: Methanol followed by deionized water.
- SPE Wash: 0.1% Formic acid in water, followed by methanol.
- SPE Elution: 5% Ammonium hydroxide in methanol.
- LC Mobile Phase A: 0.1% Formic acid in water.
- LC Mobile Phase B: 0.1% Formic acid in acetonitrile.
- LC Column: Agilent Poroshell 120 EC-C18, 2.7 μ m, 3.0 x 50 mm.

Methodology:

- Sample Preparation:
 - Pipette 1 mL of urine into a glass tube.
 - Spike the sample with the **Benzoylecgonine-d8** internal standard to a final concentration of 200 ng/mL.
 - Add 1 mL of 2% formic acid and vortex.
 - Centrifuge if the sample is cloudy.
- Solid Phase Extraction (SPE):
 - Condition the SPE cartridge with 1 mL of methanol followed by 1 mL of deionized water.
 - Load the pre-treated sample onto the cartridge.

- Wash the cartridge with 1 mL of 0.1% formic acid in water, followed by 1 mL of methanol.
- Dry the cartridge under vacuum for 5 minutes.
- Elute the analyte and internal standard with 1 mL of 5% ammonium hydroxide in methanol.
- Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the initial mobile phase composition.
- LC-MS/MS Analysis:
 - LC System: Agilent 1260 Infinity LC.
 - MS System: Agilent 6460 Triple Quadrupole LC/MS.
 - Injection Volume: 5 µL.
 - LC Gradient: A suitable gradient is run to separate benzoylecgonine from other matrix components. A typical gradient might start at 5% B, ramp to 95% B, hold, and then return to initial conditions for equilibration.
 - MS/MS Detection: Monitor the specific precursor-to-product ion transitions for both benzoylecgonine and **Benzoylecgonine-d8** in Multiple Reaction Monitoring (MRM) mode.
- Quantification:
 - Construct a calibration curve by analyzing a series of calibration standards with known concentrations of benzoylecgonine and a constant concentration of the **Benzoylecgonine-d8** internal standard.
 - Calculate the ratio of the peak area of benzoylecgonine to the peak area of **Benzoylecgonine-d8** for each calibrator and sample.
 - Determine the concentration of benzoylecgonine in the unknown samples by interpolating their peak area ratios from the calibration curve.

Mandatory Visualization

The selection of a suitable commercial supplier for **Benzoylecgonine-d8** CRM involves a logical workflow to ensure the chosen material meets the specific needs of the laboratory and its analytical methods.



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